

Proper Disposal of Butyl Valerate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Butyl valerate*

Cat. No.: *B146188*

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a secure laboratory environment. **Butyl valerate**, a flammable liquid with a characteristic fruity odor, requires specific procedures for its proper disposal to mitigate risks and comply with regulations. This guide provides essential, step-by-step instructions for the safe disposal of **butyl valerate**.

Immediate Safety and Handling

Before initiating any disposal procedure, it is crucial to be aware of the immediate safety hazards associated with **butyl valerate**. It is a flammable liquid and vapor, and its handling requires appropriate personal protective equipment (PPE).^{[1][2]}

Personal Protective Equipment (PPE):

- **Gloves:** Wear protective gloves. Butyl-rubber gloves with a thickness of 0.7 mm are recommended for splash contact.
- **Eye/Face Protection:** Use safety glasses with side-shields or goggles.^[1] If there is a risk of splashing, a face shield is also recommended.
- **Skin and Body Protection:** Wear flame-retardant antistatic protective clothing.
- **Respiratory Protection:** If working in an area with inadequate ventilation or where vapors may be generated, use a full-face respirator with multi-purpose combination (US) or type

ABEK (EN 14387) respirator cartridges.[\[3\]](#)

Handling and Storage:

- Keep **butyl valerate** away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[4\]](#)
- Store in a cool, dry, and well-ventilated place in a tightly closed container.[\[1\]](#)[\[3\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[1\]](#)[\[2\]](#)
- Use non-sparking tools and explosion-proof electrical equipment.[\[1\]](#)[\[4\]](#)

Quantitative Data for Butyl Valerate

For quick reference, the following table summarizes key quantitative data for **butyl valerate**.

Property	Value
Flash Point	67 °C (152.6 °F) - closed cup
Boiling Point	186 - 187 °C
Density	0.868 g/cm ³ at 25 °C
Melting Point	-92.8 °C
Water Solubility	83.87 mg/L at 25 °C

Source:[\[2\]](#)[\[3\]](#)[\[5\]](#)

Step-by-Step Disposal Procedure

The proper disposal of **butyl valerate** waste must be conducted in compliance with local, regional, and national regulations.[\[1\]](#)[\[3\]](#)

1. Waste Collection:

- Collect waste **butyl valerate** in its original container or a suitable, labeled, and sealed container.[\[1\]](#)[\[3\]](#)

- Do not mix **butyl valerate** waste with other chemical waste.[3]
- Label the waste container clearly as "Hazardous Waste: **Butyl Valerate**, Flammable Liquid."

2. Spill Response: In the event of a spill, follow these procedures:

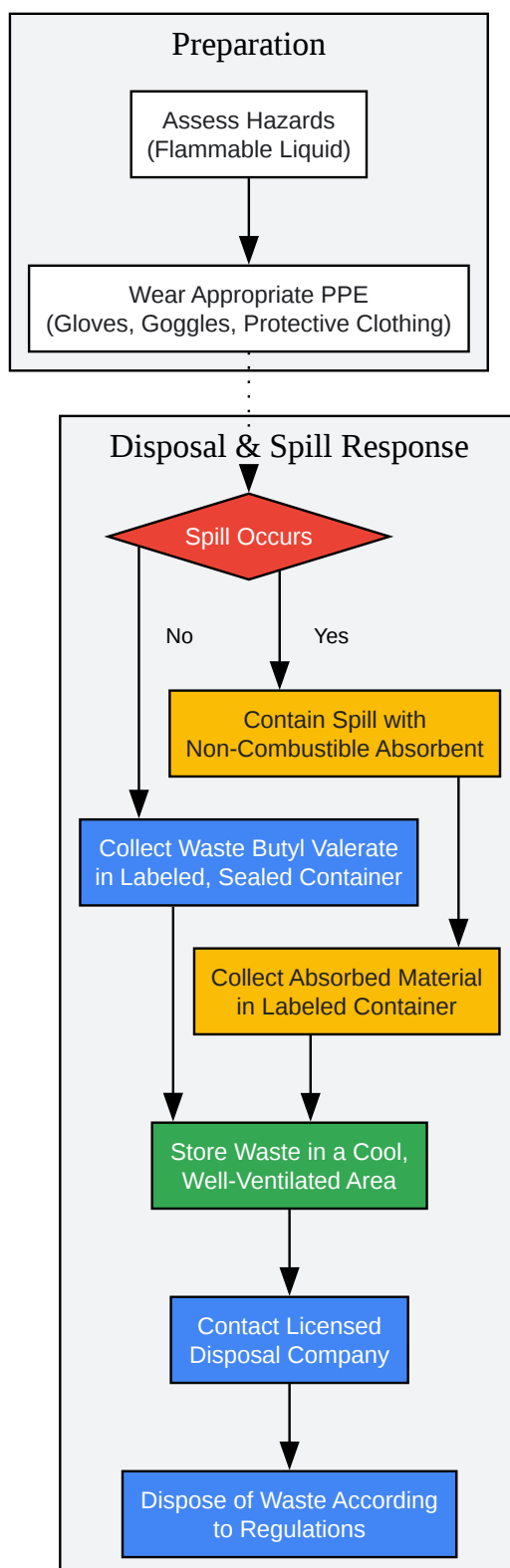
- Evacuate and Ventilate: Evacuate non-essential personnel from the area and ensure adequate ventilation.[3]
- Eliminate Ignition Sources: Remove all sources of ignition from the immediate area.[1][3]
- Containment: For small spills, contain the spillage using a non-combustible absorbent material such as sand, earth, diatomaceous earth, or vermiculite.[1][3] For large spills, dike the material to prevent it from spreading.[1]
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, closed container for disposal.[1][3]
- Cleaning: Clean the spill area thoroughly with soap and water.[3] All cleaning materials used must also be disposed of as hazardous waste.

3. Final Disposal:

- Offer surplus and non-recyclable solutions to a licensed disposal company.[3]
- Dispose of the waste container and its contents in accordance with all applicable federal, state, and local regulations.[1]
- Handle uncleaned, empty containers as you would the product itself.[3] They should be taken to an approved waste handling site for recycling or disposal.[1]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **butyl valerate**.



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Caption: Workflow for the safe disposal of **butyl valerate**.

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